

An In-depth Technical Guide to the Physical Properties of Heptanoic Anhydride

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Compound of Interest

Compound Name: *Heptanoic anhydride*

Cat. No.: *B1329345*

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This guide provides a comprehensive overview of the key physical properties of **heptanoic anhydride**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Core Physical Properties

Heptanoic anhydride, also known as enanthic anhydride, is a colorless to pale yellow liquid with a characteristic odor. It serves as a versatile intermediate in various chemical syntheses. Accurate knowledge of its physical properties is crucial for its application and handling in a laboratory or industrial setting.

Quantitative Data Summary

The boiling point and density of **heptanoic anhydride** have been reported across various sources. The data is summarized in the table below for easy reference and comparison.

Physical Property	Value	Reference(s)
Boiling Point	258 - 282 °C	[1] [2] [3]
269.5 °C	[4]	
260 °C	[5]	
Density	0.917 g/mL	[1] [2] [3]
0.923 g/mL (relative density)	[2]	
0.90943 g/cm³ (at 30 °C)	[4]	
0.92 g/mL (Specific Gravity at 20/20 °C)	[5]	

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound such as **heptanoic anhydride**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[6\]](#) For accurate determination, several methods can be employed, including the micro-reflux method and distillation.[\[6\]](#)[\[7\]](#)

Protocol: Micro-Reflux Method

This method is suitable when only a small volume of the liquid is available.[\[7\]](#)

- **Sample Preparation:** Place approximately 0.5 mL of **heptanoic anhydride** into a small test tube. Add a small magnetic stir bar to ensure smooth boiling.
- **Apparatus Setup:** Clamp the test tube in a heating block placed on a hot plate stirrer. Clamp a thermometer so that its bulb is positioned about 1 cm above the liquid's surface.[\[7\]](#)
- **Heating and Observation:** Turn on the stirrer for gentle mixing and begin to heat the block. Observe the liquid for boiling (formation of bubbles) and the condensation of vapor on the

test tube walls. This condensation ring indicates that the liquid is refluxing.[7]

- Temperature Measurement: The thermometer bulb should be level with this ring of refluxing liquid for an accurate measurement.[7] Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.[7]
- Completion: After recording the boiling point, turn off the heat but continue stirring until the apparatus has cooled.

Determination of Density

Density is the mass of a substance per unit volume. The determination for a liquid involves measuring the mass of a known volume.[8]

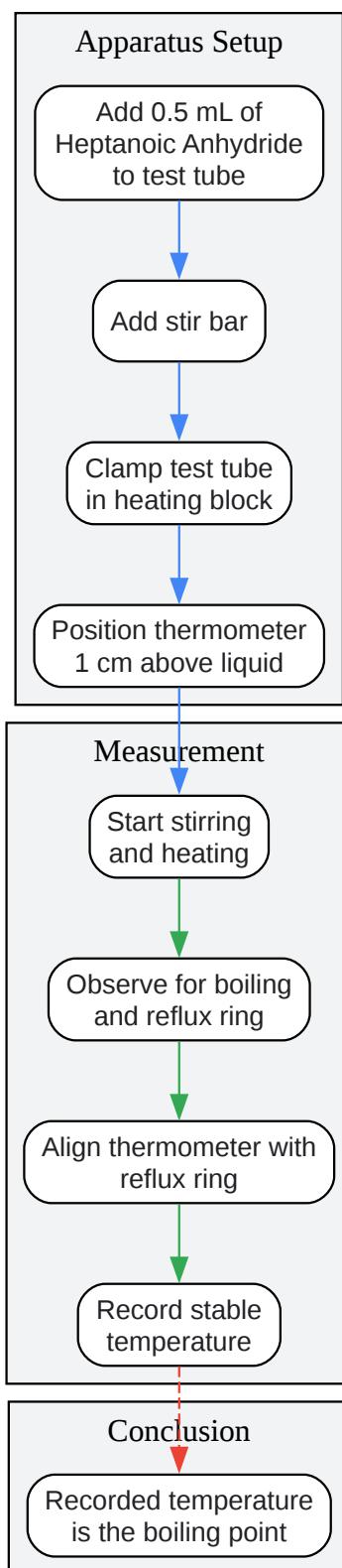
Protocol: Density Determination using a Graduated Cylinder and Balance

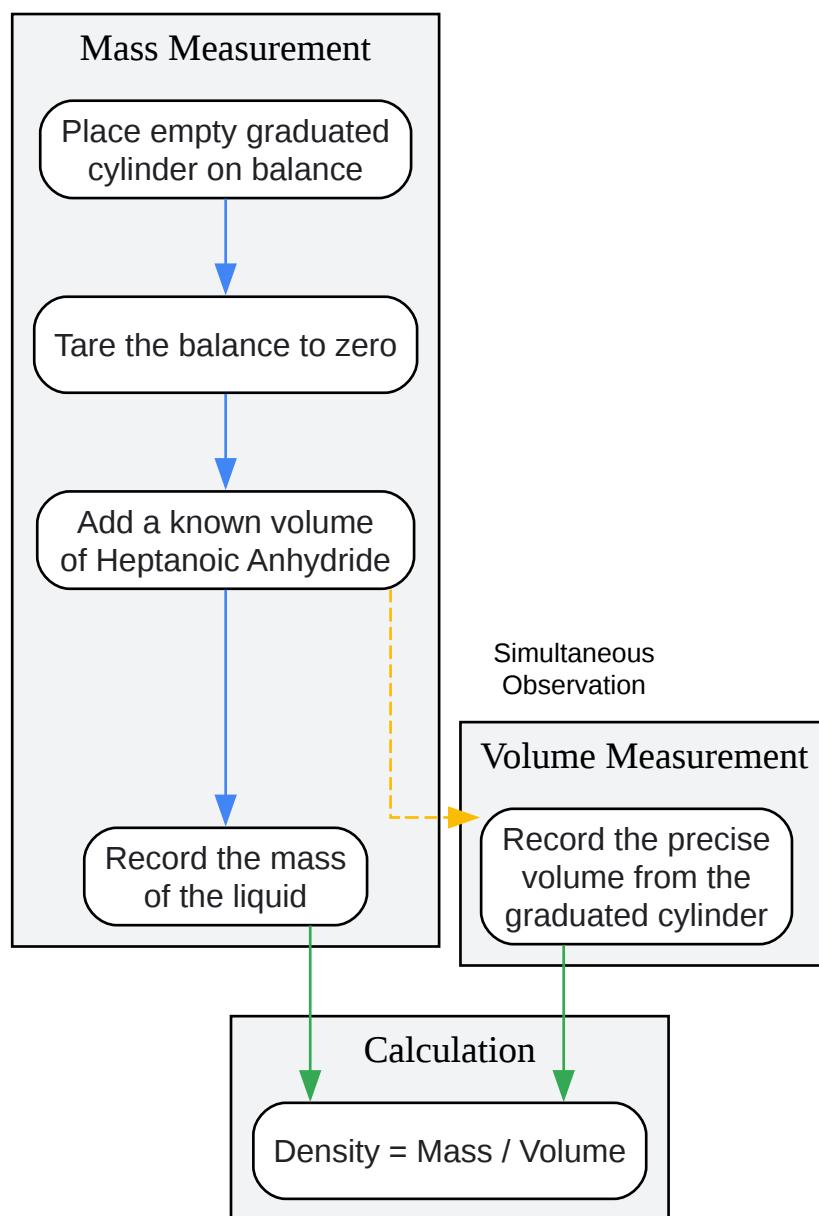
This is a straightforward method for determining the density of a liquid.[8][9]

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on a digital balance and tare the balance to zero.[8]
- Volume Measurement: Carefully pour a specific volume of **heptanoic anhydride** into the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus with your eye level to the mark to avoid parallax error.[8]
- Mass of Liquid: Place the graduated cylinder containing the liquid back on the tared balance. The displayed mass is the mass of the liquid.
- Density Calculation: Calculate the density using the formula: Density = Mass / Volume.[8][10] For improved accuracy, it is recommended to repeat the measurement and calculate an average.[8]

Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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